

# Solubility of cis-3-Octene in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *cis-3-Octene*

Cat. No.: *B076891*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **cis-3-octene** in various organic solvents. While specific quantitative solubility data for **cis-3-octene** is not extensively documented in publicly available literature, this guide extrapolates its expected behavior based on fundamental principles of organic chemistry and provides methodologies for experimental determination. The information herein is intended to assist researchers and professionals in solvent selection for applications such as chemical synthesis, purification, and formulation development.

**cis-3-Octene** (C<sub>8</sub>H<sub>16</sub>, CAS No: 14850-22-7) is an unsaturated hydrocarbon, an alkene to be specific.<sup>[1]</sup> Its molecular structure, characterized by a nonpolar hydrocarbon chain and a carbon-carbon double bond, is the primary determinant of its solubility.<sup>[2][3]</sup> The guiding principle for predicting the solubility of nonpolar compounds like **cis-3-octene** is "like dissolves like," which states that nonpolar solutes will readily dissolve in nonpolar solvents, while they will be immiscible in polar solvents.<sup>[4]</sup>

## Data Presentation: Expected Solubility of cis-3-Octene

The following table summarizes the expected solubility of **cis-3-octene** in a range of common organic solvents, categorized by their polarity. The solubility is described qualitatively as "Miscible," "Partially Miscible," or "Immiscible" based on the principles of intermolecular forces.

Solvent	Chemical Formula	Polarity	Expected Solubility of cis-3-Octene
Nonpolar Solvents			
n-Hexane	C <sub>6</sub> H <sub>14</sub>	Nonpolar	Miscible
Cyclohexane	C <sub>6</sub> H <sub>12</sub>	Nonpolar	Miscible
Toluene	C <sub>7</sub> H <sub>8</sub>	Nonpolar	Miscible
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Nonpolar	Miscible
Carbon Tetrachloride	CCl <sub>4</sub>	Nonpolar	Miscible
Polar Aprotic Solvents			
Acetone	(CH <sub>3</sub> ) <sub>2</sub> CO	Polar Aprotic	Partially Miscible to Immiscible
Ethyl Acetate	CH <sub>3</sub> COOC <sub>2</sub> H <sub>5</sub>	Polar Aprotic	Partially Miscible
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Polar Aprotic	Miscible
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Polar Aprotic	Partially Miscible
Polar Protic Solvents			
Methanol	CH <sub>3</sub> OH	Polar Protic	Immiscible
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Immiscible
Water	H <sub>2</sub> O	Polar Protic	Immiscible

## Experimental Protocols

For precise quantitative determination of the solubility of **cis-3-octene** in a specific organic solvent, the following experimental protocol is recommended.

### Determination of Miscibility (Qualitative)

Objective: To visually determine if **cis-3-octene** is miscible, partially miscible, or immiscible in a given solvent at a specific temperature.

#### Materials:

- **cis-3-Octene**
- Selected organic solvent
- Graduated cylinders or pipettes
- Test tubes with stoppers or vials with caps
- Vortex mixer or shaker
- Constant temperature bath (optional)

#### Procedure:

- In a clean, dry test tube or vial, add a known volume (e.g., 1 mL) of the selected organic solvent.
- To the same container, add an equal volume of **cis-3-octene**.
- Securely cap the container and shake it vigorously for 30-60 seconds.<sup>[5]</sup>
- Allow the mixture to stand undisturbed for at least 5 minutes and observe.
- Observation:
  - Miscible: A single, clear liquid phase is observed.
  - Immiscible: Two distinct liquid layers are visible.
  - Partially Miscible: The solution appears cloudy or forms an emulsion that may or may not separate over time.
- For temperature-dependent studies, perform the experiment with the container placed in a constant temperature bath.

## Determination of Solubility (Quantitative)

Objective: To determine the maximum concentration of **cis-3-octene** that can be dissolved in a given solvent at a specific temperature.

Materials:

- **cis-3-Octene**
- Selected organic solvent
- Analytical balance
- Volumetric flasks
- Pipettes
- Stirring plate and magnetic stir bars
- Constant temperature bath
- Gas chromatograph (GC) or other suitable analytical instrument

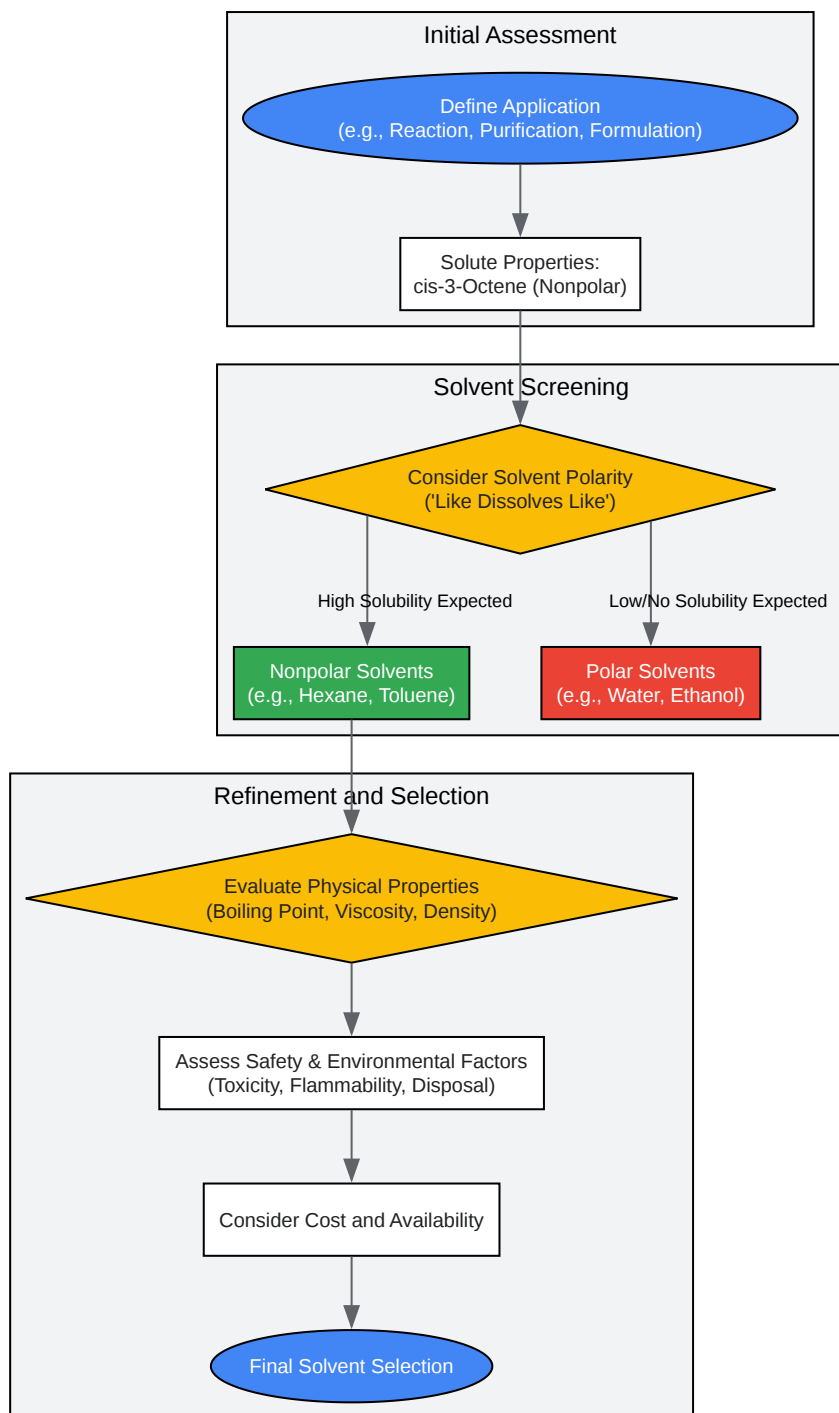
Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **cis-3-octene** to a known volume of the solvent in several sealed containers.
- Place the containers in a constant temperature bath and stir them for a sufficient amount of time (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, stop the stirring and allow the undissolved **cis-3-octene** to settle.
- Carefully extract a known volume of the clear, saturated supernatant without disturbing the undissolved layer.
- Dilute the extracted aliquot with a known volume of the pure solvent to a concentration suitable for analysis.

- Analyze the diluted sample using a calibrated analytical method, such as gas chromatography, to determine the concentration of **cis-3-octene**.
- Calculate the original concentration in the saturated solution to determine the solubility, typically expressed in g/100 mL, mol/L, or as a weight percentage.

## Mandatory Visualization

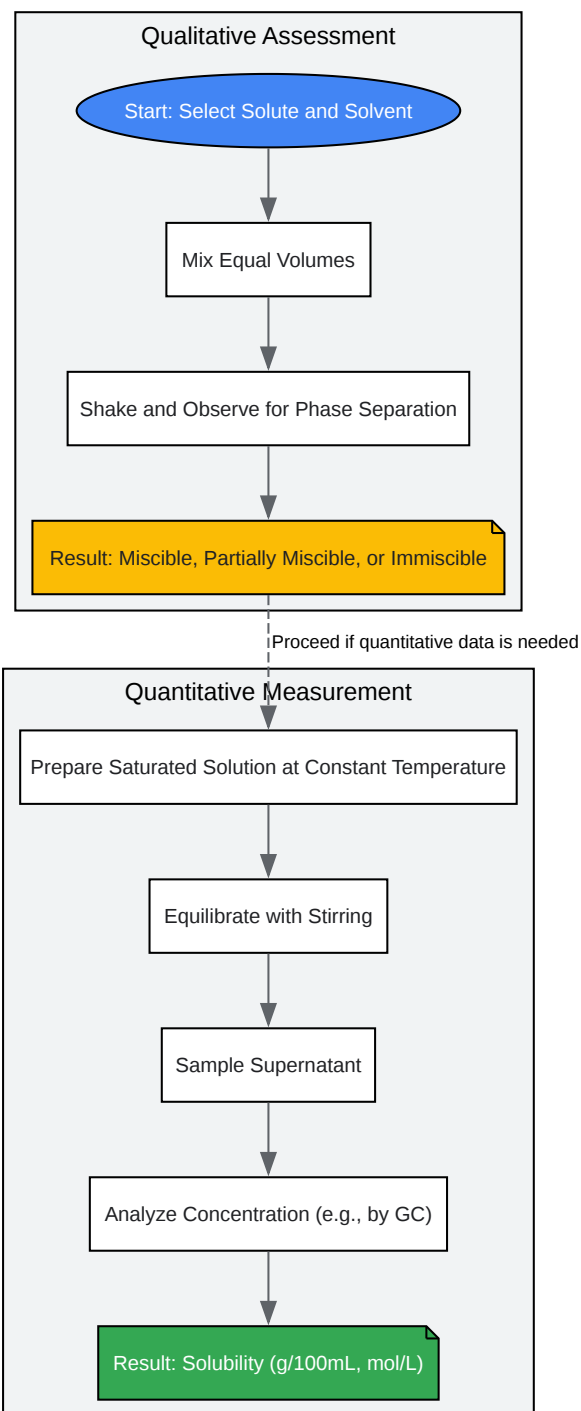
The following diagrams illustrate key conceptual frameworks related to the solubility of **cis-3-octene**.

Solvent Selection Workflow for *cis*-3-Octene Applications

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Caption: A logical workflow for selecting an appropriate solvent for ***cis*-3-Octene**.

## Experimental Workflow for Solubility Determination



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Caption: A standardized workflow for the experimental determination of solubility.

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